

(E)-10-Dodecenyl acetate molecular weight and formula

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Compound of Interest

Compound Name: (E)-10-Dodecenyl acetate

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Technical Guide: (E)-10-Dodecenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **(E)-10-Dodecenyl acetate**, a significant semiochemical. The information is presented to be a valuable resource for researchers in fields such as chemical ecology, organic synthesis, and pest management.

Chemical Identity and Properties

(E)-10-Dodecenyl acetate is a fatty acyl acetate that functions as a sex pheromone for numerous species within the order Lepidoptera.^{[1][2][3]} Its precise chemical structure and properties are crucial for its biological activity and for its synthesis and analysis in a laboratory setting.

Table 1: Molecular Formula and Weight

| Parameter | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C ₁₄ H ₂₆ O ₂ | [4][5][6] |
| Molecular Weight | 226.35 g/mol | [5][7] |
| IUPAC Name | [(E)-dodec-10-enyl] acetate | [4][6] |
| CAS Number | 35153-09-4 | [4][5] |

Table 2: Physicochemical Data

| Property | Value | Source |
|--|------------------------------------|--------|
| Water Solubility | 0.5682 mg/L @ 25 °C (estimated) | [6] |
| LogP (Octanol/Water Partition Coefficient) | 4.246 (Calculated) | [4] |
| Vapor Pressure | Not available | |
| Boiling Point | Not available | |
| Melting Point | Not available | |

Experimental Protocols

General Protocol for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The identification and quantification of **(E)-10-Dodecenyl acetate** in samples, such as pheromone gland extracts or synthetic products, are commonly performed using GC-MS.

Objective: To confirm the presence and purity of **(E)-10-Dodecenyl acetate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 5799B GC/MSD).

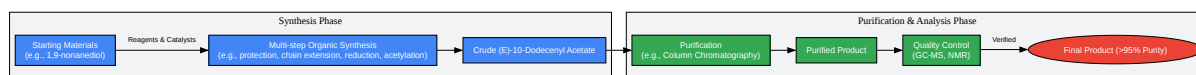
- Chromatographic column: A polar capillary column (e.g., Innowax, 30 m x 0.25 mm x 0.25 μm) is suitable for separating isomers of fatty acid derivatives.

Procedure:

- Sample Preparation: Dissolve a small amount of the sample in a volatile solvent like hexane or ethyl acetate. The concentration is typically around 4 g/L.
- Injection: Inject 1 μL of the prepared sample into the GC injector port.
- GC Separation:
 - Set the injector temperature to 250°C.
 - Use helium as the carrier gas.
 - Program the oven temperature with a gradient, for example: start at 150°C for 10 minutes, then ramp to 200°C at a rate of 20°C/min, and hold for 7 minutes.
- MS Detection:
 - Set the detector temperature to 300°C.
 - Acquire mass spectra over a relevant mass-to-charge ratio range (e.g., m/z 40-400).
- Data Analysis: Compare the retention time and the mass spectrum of the sample peak with those of a known standard of **(E)-10-Dodecenyl acetate**. The mass spectrum should show characteristic fragmentation patterns for this molecule.

Diagrams

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification and analysis of **(E)-10-Dodecenyl acetate**.



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